

Standard Operating Procedure for Insecticidal Agent 5 (Imidacloprid) Handling

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Compound of Interest

Compound Name: Insecticidal agent 5

Cat. No.: B12382847

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Application Notes

Introduction

Insecticidal Agent 5, chemically identified as Imidacloprid (CAS No: 138261-41-3), is a systemic insecticide belonging to the neonicotinoid class.^{[1][2]} Neonicotinoids are synthetic compounds modeled after nicotine, a natural insecticide.^{[1][3]} Imidacloprid is utilized globally to control a wide range of sucking insects, termites, soil insects, and fleas on domestic animals.^[3] Its systemic nature means that after application, it is absorbed by the plant and translocated throughout its tissues, including stems, leaves, and flowers, making it effective against insects that feed on the plant.

Mechanism of Action

Imidacloprid is a neurotoxin that targets the central nervous system of insects. It functions as an agonist at the postsynaptic nicotinic acetylcholine receptors (nAChRs). The binding of Imidacloprid to these receptors is irreversible and blocks the ability of the neurotransmitter acetylcholine to transmit nerve impulses. This leads to an initial spontaneous discharge of nerve impulses, followed by the failure of the neuron to propagate signals, resulting in paralysis and eventual death of the insect. Imidacloprid exhibits a significantly higher binding affinity for insect nAChRs compared to mammalian nAChRs, which accounts for its selective toxicity.

Key Applications in Research

- Efficacy Studies: Evaluating the potency (LC50/LD50) against various target insect species.

- Resistance Monitoring: Assessing the development of resistance in pest populations.
- Neurotoxicology Research: Investigating the specific interactions with insect nAChRs and downstream neurological effects.
- Sub-lethal Effects: Studying the impact of low-level exposure on insect behavior, such as foraging and navigation.
- Environmental Fate: Analyzing its persistence and degradation in soil and water systems.

Quantitative Data Summary

The following tables summarize the key physicochemical and toxicological properties of Imidacloprid.

Table 1: Physicochemical Properties of Imidacloprid

Property	Value	Reference
IUPAC Name	1-(6-chloro-3-pyridylmethyl)-N-nitroimidazolidin-2-ylideneamine	
CAS Number	138261-41-3	
Molecular Formula	C ₉ H ₁₀ ClN ₅ O ₂	
Molecular Weight	255.66 g/mol	
Appearance	Colorless crystals	
Melting Point	143.8 - 144 °C	
Water Solubility	0.61 g/L (610 mg/L) at 20 °C	
Vapor Pressure	3 x 10 ⁻¹² mmHg at 20 °C	
Octanol-Water Partition Coefficient (Kow)	0.57 at 21 °C	

Table 2: Toxicological Data for Imidacloprid

Test Type	Species	Route	Value	Reference
Acute LD ₅₀	Rat (male)	Oral	424 mg/kg	
Acute LD ₅₀	Rat (female)	Oral	450 - 475 mg/kg	
Acute LD ₅₀	Mouse (male)	Oral	131 mg/kg	
Acute LD ₅₀	Mouse (female)	Oral	168 - 170 mg/kg	
Acute LD ₅₀	Rat	Dermal	> 5000 mg/kg	
Acute LC ₅₀	Rat (4h)	Inhalation (dust)	> 5323 mg/m ³	
Acute LD ₅₀	Honeybee (<i>Apis mellifera</i>)	Contact	0.024 µg/bee	
Acute LC ₅₀	Honeybee (<i>Melipona scutellaris</i>)	Oral (48h)	0.81 ng/µL	

Experimental Protocols

Protocol for Preparation of Stock and Working Solutions

This protocol describes the preparation of a 1000 mg/L (ppm) stock solution of Imidacloprid in acetone and subsequent serial dilutions.

3.1.1 Materials

- Imidacloprid (analytical grade)
- Acetone (HPLC grade or equivalent)
- Calibrated analytical balance
- Volumetric flasks (e.g., 10 mL, 100 mL)
- Micropipettes and sterile tips
- Amber glass vials for storage

- Vortex mixer

3.1.2 Procedure: Stock Solution (1000 mg/L)

- Accurately weigh 10 mg of Imidacloprid powder using an analytical balance.
- Quantitatively transfer the powder to a 10 mL volumetric flask.
- Add approximately 7-8 mL of acetone to the flask.
- Vortex the solution until the Imidacloprid is completely dissolved.
- Bring the flask to the final volume of 10 mL with acetone.
- Cap the flask and invert it several times to ensure homogeneity.
- Transfer the stock solution to a labeled amber glass vial and store at 4°C. This solution is stable for over a month under these conditions.

3.1.3 Procedure: Serial Dilutions

- Label a series of vials for your desired working concentrations (e.g., 100, 10, 1, 0.1 mg/L).
- To prepare a 100 mg/L solution, add 1 mL of the 1000 mg/L stock solution to a 10 mL volumetric flask and bring to volume with acetone.
- To prepare subsequent dilutions, use the following formula: $C_1V_1 = C_2V_2$, where:
 - C_1 = Concentration of the starting solution
 - V_1 = Volume of the starting solution to be transferred
 - C_2 = Concentration of the final (diluted) solution
 - V_2 = Final volume of the diluted solution
- For each dilution, transfer the calculated volume (V_1) of the higher concentration solution to a new volumetric flask and bring to the final volume (V_2) with the solvent.

- Mix each working solution thoroughly before use.

Protocol for Insect Topical Bioassay (Adult Vial Test)

This protocol is a standard method for assessing the toxicity of Imidacloprid to insects via contact exposure.

3.2.1 Materials

- Imidacloprid working solutions in acetone (various concentrations)
- Acetone (control)
- Glass scintillation vials (20 mL)
- Micropipettes
- Vial roller or rotator
- Target insects (e.g., house flies, aphids)
- Aspirator for insect handling
- Vented lids or cotton plugs for vials
- Incubator or controlled environment chamber

3.2.2 Procedure

- Label glass vials for each concentration and the control. Prepare at least 3-5 replicate vials per concentration.
- Pipette 500 μ L of the appropriate Imidacloprid working solution (or acetone for the control) into each vial.
- Place the vials on a vial roller or rotate them manually at an angle to ensure the inner surface is coated evenly.

- Allow the acetone to evaporate completely in a fume hood, leaving a thin film of Imidacloprid residue on the vial's inner surface. This may take 1-2 hours.
- Using an aspirator, carefully introduce a set number of insects (e.g., 10-20) into each vial.
- Cap the vials with vented lids or cotton plugs to allow for air exchange.
- Place the vials in an incubator set to appropriate conditions (e.g., 25°C, 60% RH, 12:12 L:D photoperiod).
- Assess insect mortality at predetermined time points (e.g., 4, 8, 12, 24, and 48 hours). Mortality is defined as the inability to make any coordinated movement when gently prodded.
- Record the number of dead insects in each vial at each time point.
- Analyze the data using probit analysis to determine the LC_{50} (the concentration that kills 50% of the test population).

Safety and Handling

4.1 Personal Protective Equipment (PPE)

- Eye Protection: Wear safety glasses with side shields or goggles.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile).
- Body Protection: Wear a lab coat or long-sleeved shirt and long pants.
- Respiratory Protection: If handling large quantities of powder or working in a poorly ventilated area, use a respirator.

4.2 Engineering Controls

- Handle solid Imidacloprid in a chemical fume hood to avoid dust inhalation.
- Mix and prepare solutions in a well-ventilated area or a fume hood.
- Provide eyewash stations and safety showers in close proximity to the work area.

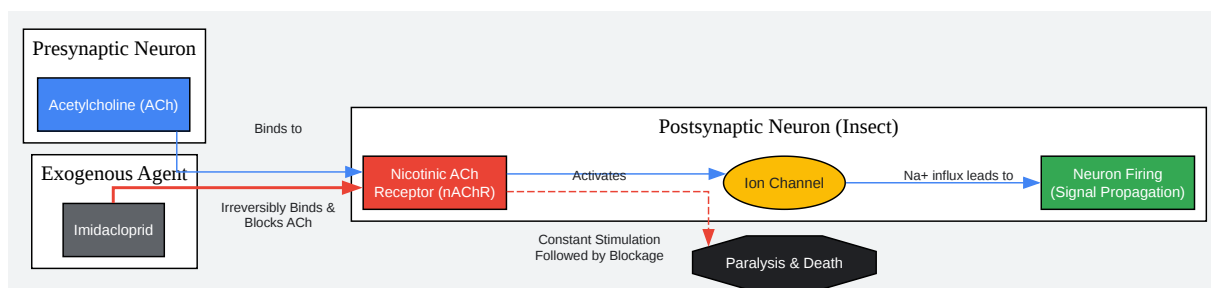
4.3 First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
- If on Skin: Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water.
- If in Eyes: Hold eyelids open and rinse cautiously with water for at least 15-20 minutes. Seek medical attention if irritation persists.
- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms develop.

4.4 Storage and Disposal

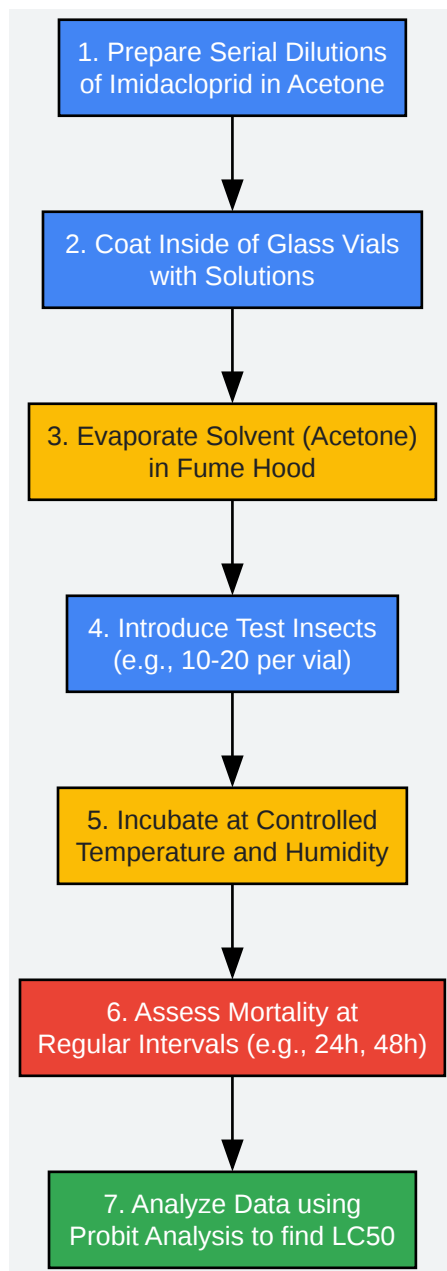
- Storage: Store Imidacloprid in its original, tightly sealed container in a cool, dry, and well-ventilated area, away from foodstuffs and animal feed. Keep under lock and key.
- Disposal: Dispose of unused chemical and contaminated waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains or waterways.

Visualizations



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Caption: Mechanism of action of Imidacloprid on an insect's nicotinic acetylcholine receptor.



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Caption: Experimental workflow for a standard topical (adult vial test) bioassay.

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References

- 1. Imidacloprid Technical Fact Sheet [npic.orst.edu]
- 2. Imidacloprid - Wikipedia [en.wikipedia.org]
- 3. Imidacloprid General Fact Sheet [npic.orst.edu]
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